

An In-depth Technical Guide to the Safety and Handling of 3-Aminoheptane

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Compound of Interest

Compound Name: 3-Aminoheptane

Cat. No.: B1595020

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-aminoheptane** (also known as 3-heptanamine or 1-ethylpentylamine), a chemical intermediate used in various organic syntheses. Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize risks associated with the handling of this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-aminoheptane** is presented below. This information is essential for understanding its behavior and potential hazards.

Property	Value	Source
CAS Number	28292-42-4	[1]
Molecular Formula	C7H17N	[1]
Molecular Weight	115.22 g/mol	
Appearance	Colorless liquid	[2]
Odor	Amine-like	[2]
Boiling Point	142 - 144 °C	[2]
Flash Point	40 °C (104 °F)	
Density	0.777 g/cm³	
pH	11.45 (10 g/L in water at 20°C)	[2] [3]
Vapor Pressure	5.03 mmHg at 25°C	

Toxicological Data

The toxicological profile of **3-aminoheptane** is not extensively characterized. The primary available data point is for acute toxicity via the intraperitoneal route in mice.

Test Type	Species	Route	Dose	Effect	Source
LD50	Mouse	Intraperitoneal	70 mg/kg	Lethal dose, 50 percent kill	[1]

Note: "Details of toxic effects not reported other than lethal dose value."[\[1\]](#) Data on other routes of exposure (oral, dermal, inhalation) and other toxicological endpoints (e.g., carcinogenicity, mutagenicity) are not readily available.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Hazard Identification and Classification

3-Aminoheptane is classified as a hazardous substance. The following table summarizes its hazard classifications.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Skin corrosion/irritation	1B	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	1	H318: Causes serious eye damage
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute toxicity, Dermal	4	H312: Harmful in contact with skin
Acute toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity - single exposure	3	H335: May cause respiratory irritation

This is a composite classification based on similar amine compounds, as specific GHS classifications for **3-aminoheptane** can vary between suppliers.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and prevent incidents.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[4][6]
- Avoid contact with skin and eyes.[4]
- Wear appropriate personal protective equipment (PPE).[4]
- Use non-sparking tools and take precautionary measures against static discharge.[5][6]
- Prevent the formation of aerosols and vapors.[4]

- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[6\]](#)
- Store separately from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[\[5\]](#)[\[6\]](#)
- The storage area should be designated as a corrosives and flammables area.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **3-aminoheptane**:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[\[2\]](#)[\[4\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing to prevent skin contact.[\[4\]](#)[\[7\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, use a NIOSH-approved respirator with an organic vapor cartridge.[\[4\]](#)[\[6\]](#)
- Body Protection: A lab coat or chemical-resistant apron should be worn. In case of potential splashing, a chemical-resistant suit may be necessary.[\[7\]](#)

First Aid Measures

In the event of exposure, immediate medical attention is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][6]

Accidental Release and Disposal

Accidental Release

- Evacuate personnel to a safe area.[4]
- Ensure adequate ventilation.[4]
- Remove all sources of ignition.[4]
- Wear appropriate PPE.[4]
- Contain the spill with an inert absorbent material (e.g., sand, earth, vermiculite).[2]
- Collect the absorbed material into a suitable, closed container for disposal.[4]
- Do not let the chemical enter drains.[4]

Disposal

- Dispose of waste in accordance with local, state, and federal regulations.[\[2\]](#)[\[7\]](#)
- Waste is classified as hazardous.[\[2\]](#)

Experimental Protocols

While a specific, detailed experimental protocol for determining the toxicity of **3-aminoheptane** was not found in the searched literature, a general methodology for an acute oral toxicity study (LD50) is outlined below, based on standardized guidelines.

Title: Acute Oral Toxicity Study of **3-Aminoheptane** in Rodents (Based on OECD Guideline 423)

Objective: To determine the median lethal dose (LD50) of **3-aminoheptane** following a single oral administration.

Materials:

- **3-Aminoheptane**
- Vehicle (e.g., corn oil, water)
- Healthy, young adult laboratory rodents (e.g., Wistar rats or Swiss albino mice), nulliparous and non-pregnant females are often preferred.
- Oral gavage needles
- Syringes
- Balances for weighing animals and test substance
- Standard laboratory animal caging

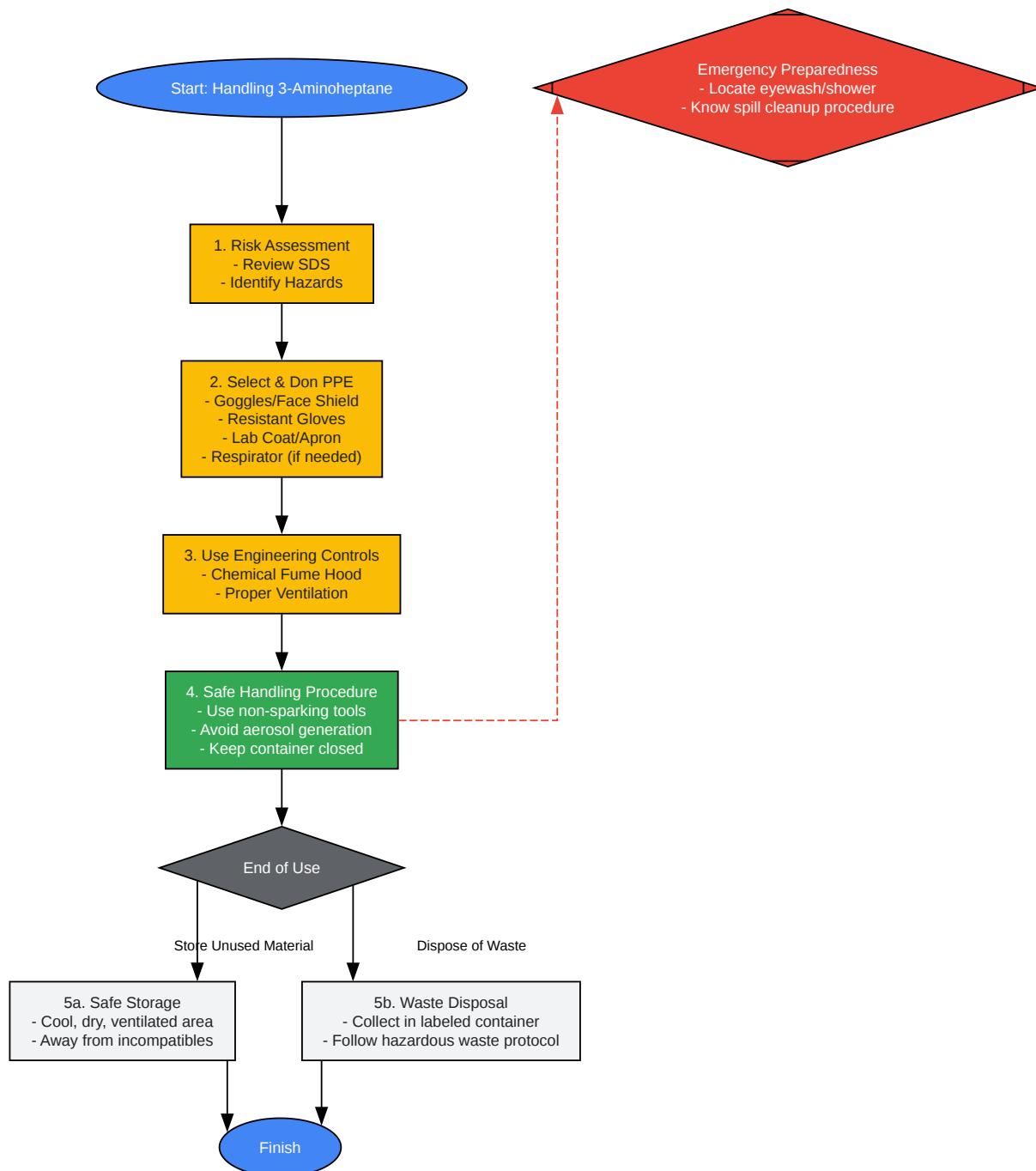
Methodology:

- Acclimatization: Animals are acclimated to the laboratory conditions for at least 5 days prior to the study.

- Dose Preparation: The test substance is prepared at the desired concentrations in the selected vehicle.
- Animal Dosing:
 - Animals are fasted overnight prior to dosing.
 - A single dose of the test substance is administered to a group of animals by oral gavage.
 - The study typically proceeds sequentially with groups of animals at different dose levels.
- Observation:
 - Animals are observed for mortality, clinical signs of toxicity, and changes in body weight at regular intervals for at least 14 days.
 - Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- Necropsy: All animals (those that die during the study and those sacrificed at the end) are subjected to a gross necropsy.
- Data Analysis: The LD50 is calculated using appropriate statistical methods.

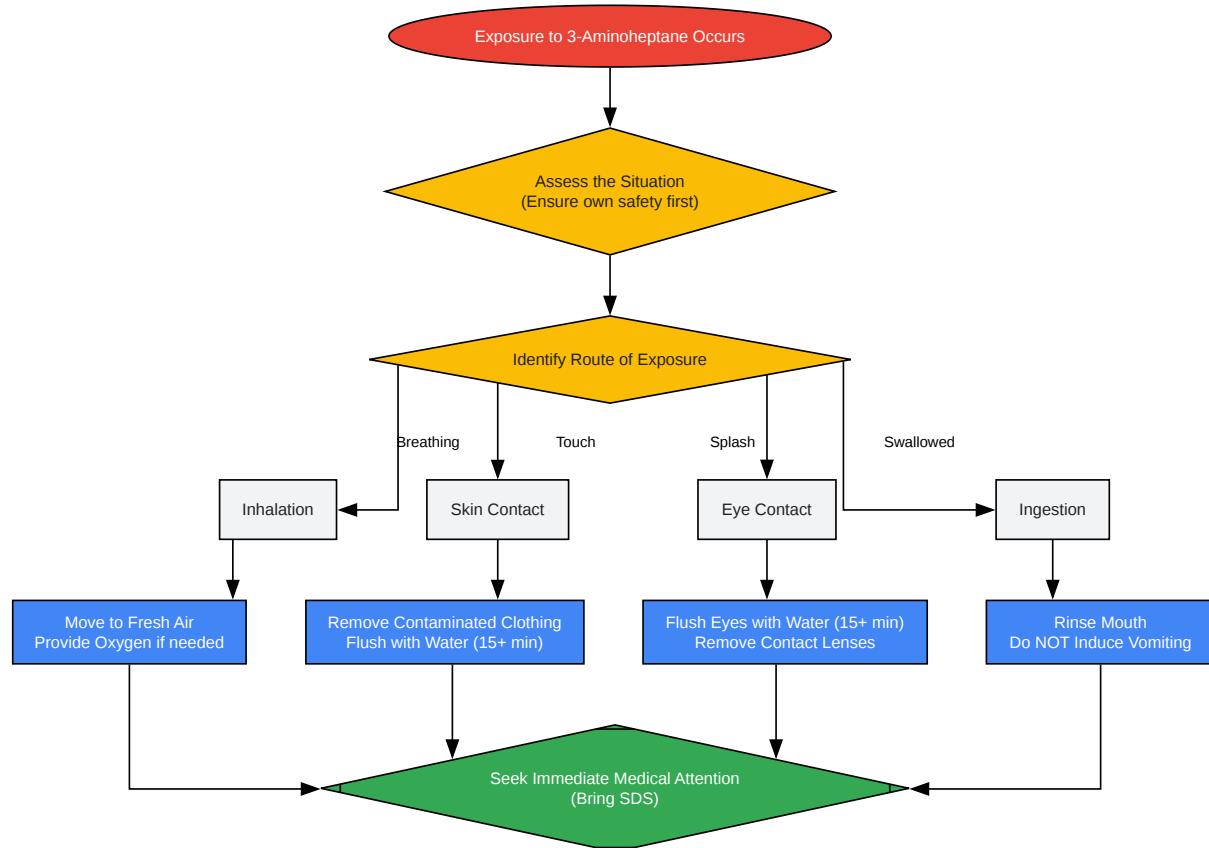
Visualizations

Logical Workflow for Safe Handling of 3-Aminoheptane

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Caption: Logical workflow for the safe handling of **3-aminoheptane**.

First Aid Response Flowchart for 3-Aminoheptane Exposure



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Caption: First aid response flowchart for **3-aminoheptane** exposure.

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